

Commercial Suppliers and Technical Overview of Biuret-15N3

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Compound of Interest

Compound Name: Biuret-15N3

Cat. No.: B12057607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biuret-15N3**, a stable isotope-labeled compound with potential applications in metabolic research. Due to a lack of specific published research utilizing **Biuret-15N3**, this document focuses on its commercial availability, physicochemical properties, and potential applications extrapolated from the known metabolism of biuret and the general use of 15N-labeled compounds in tracer studies.

Commercial Availability and Product Specifications

Biuret-15N3 is available from specialized chemical suppliers. The following table summarizes the available quantitative data for **Biuret-15N3**.

Supplier	Product Name	Isotopic Purity	Chemical Purity	Molecular Formula	Molecular Weight
MedchemExpress	Biuret-15N3	Not specified	Not specified	C ₂ H ₅ ¹⁵ N ₃ O ₂	106.06
Sigma-Aldrich	Biuret-15N3	≥98 atom % 15N[1]	≥98% (CP)[1]	H ₂ ¹⁵ N(CO) ¹⁵ N H(CO) ¹⁵ NH ₂ [1]	106.06[1]

Potential Applications in Metabolic Research

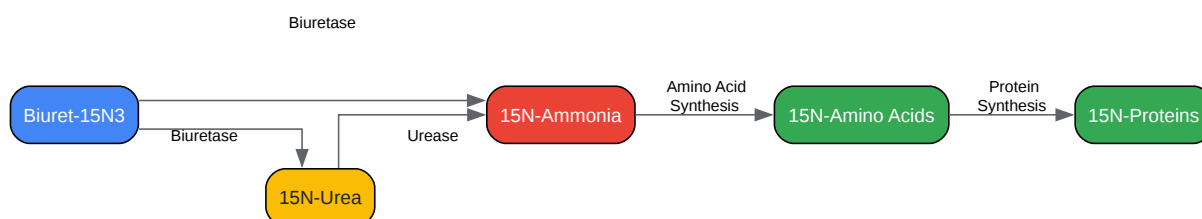
Stable isotope-labeled compounds are invaluable tools for tracing the metabolic fate of molecules in biological systems.[2] While specific applications of **Biuret-15N3** are not documented in the available literature, its use as a non-protein nitrogen (NPN) source in ruminant nutrition provides insights into its potential metabolic pathways. In these systems, biuret is hydrolyzed in the rumen to ammonia and urea, which is then further broken down into ammonia. This ammonia can then be utilized by rumen microbes for the synthesis of amino acids and proteins.

For researchers in drug development, **Biuret-15N3** could potentially be used as a tracer to study:

- Nitrogen metabolism: To track the incorporation of nitrogen from a non-amino acid source into various metabolic pathways.
- Microbiome research: To investigate the nitrogen utilization and metabolic capabilities of gut microbiota.
- Toxicity studies: To understand the metabolic fate and potential bioaccumulation of biuret-related compounds.

Hypothetical Metabolic Pathway of Biuret-15N3

Based on its metabolism in ruminants, a hypothetical pathway for the initial breakdown of **Biuret-15N3** in a biological system containing appropriate enzymes (e.g., biuretase and urease) is proposed. The ¹⁵N label would be incorporated into ammonia, which is a central molecule in nitrogen metabolism, and subsequently into amino acids and other nitrogen-containing biomolecules.



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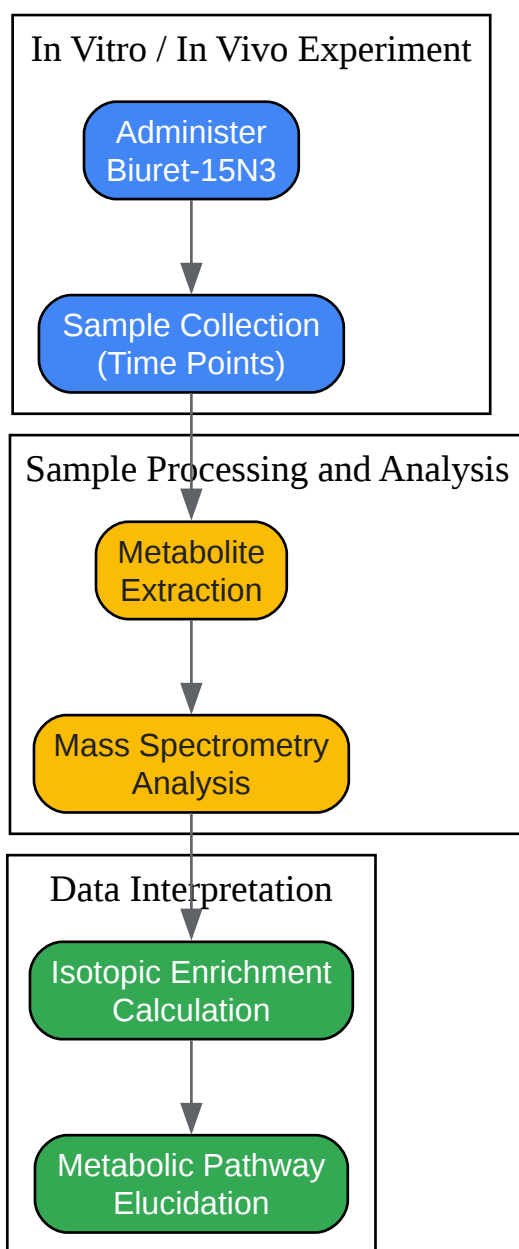
Caption: Hypothetical metabolic pathway of **Biuret-15N3**.

Experimental Considerations and Methodologies

While no specific experimental protocols for **Biuret-15N3** are available, researchers can adapt standard methodologies for ¹⁵N tracer studies. A general workflow for a tracer experiment using **Biuret-15N3** is outlined below.

General Experimental Workflow for a Biuret-15N3 Tracer Study

- **Experimental Design:** Define the biological system (e.g., cell culture, animal model), the dosage of **Biuret-15N3**, and the time points for sample collection.
- **Administration of Biuret-15N3:** Introduce the labeled compound into the system.
- **Sample Collection:** Collect relevant biological samples (e.g., cells, tissues, biofluids) at the predetermined time points.
- **Metabolite Extraction:** Extract metabolites from the collected samples.
- **Sample Analysis:** Analyze the extracts using mass spectrometry (MS) to detect and quantify the incorporation of ¹⁵N into various metabolites.
- **Data Analysis:** Determine the isotopic enrichment in different molecules to elucidate the metabolic pathways.



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References

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